

## A Technical Guide to the Solubility of DL-m-Tyrosine-d3

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility characteristics of **DL-m-Tyrosine-d3**. Due to the limited availability of direct quantitative data for this deuterated compound, this document leverages solubility data for the closely related, non-deuterated compounds, DL-Tyrosine and L-Tyrosine, as reliable proxies. Deuteration is generally understood to have a minimal impact on the solubility of a molecule. This guide presents available solubility data, outlines a detailed experimental protocol for solubility determination, and provides visual diagrams to illustrate experimental workflows and the factors influencing solubility.

## **Data Presentation: Solubility Profile**

The following tables summarize the known solubility of DL-Tyrosine and L-Tyrosine in various common laboratory solvents. This data is intended to serve as a strong indicator of the expected solubility of **DL-m-Tyrosine-d3**.

Table 1: Quantitative Solubility Data for Tyrosine Analogs



Compound	Solvent	Temperature (°C)	Solubility
L-Tyrosine	Water	25	0.453 g/L[1]
DL-Tyrosine	0.1 M HCl	Not Specified	5 mg/mL (27.60 mM) [2]
DL-Tyrosine	0.1 M NaOH	Not Specified	10 mg/mL (55.19 mM) [2]
L-Tyrosine	DMSO	Not Specified	0.1 mg/mL (0.55 mM) [3]

Table 2: Qualitative Solubility Observations for Tyrosine Analogs

Compound	Solvent	Observation	Source(s)
DL-Tyrosine	Water	Insoluble (< 0.1 mg/mL)	[2]
DL-Tyrosine	DMSO	Insoluble or slightly soluble (< 1 mg/mL)	[2][4]
L-Tyrosine	Ethanol	Slightly soluble	[1]
L-Tyrosine	Methanol	Data not readily available	
L-Tyrosine	DMF	Slightly soluble	[5]
DL-m-Tyrosine	1M HCI	Soluble	[6]

### **Experimental Protocols: Determining Solubility**

The following is a generalized, yet detailed, methodology for determining the solubility of a compound such as **DL-m-Tyrosine-d3**. This protocol is based on standard laboratory practices for solubility assessment.

# Protocol: Equilibrium Solubility Determination by the Shake-Flask Method



1. Objective: To determine the equilibrium solubility of **DL-m-Tyrosine-d3** in a given solvent at a specified temperature.

#### 2. Materials:

- DL-m-Tyrosine-d3 (solid)
- Solvent of interest (e.g., water, ethanol, DMSO)
- Vials with screw caps
- Orbital shaker or rotator
- Constant temperature bath or incubator
- Analytical balance
- Syringe filters (0.22 μm)
- · High-Performance Liquid Chromatography (HPLC) system or a UV-Vis Spectrophotometer

#### 3. Procedure:

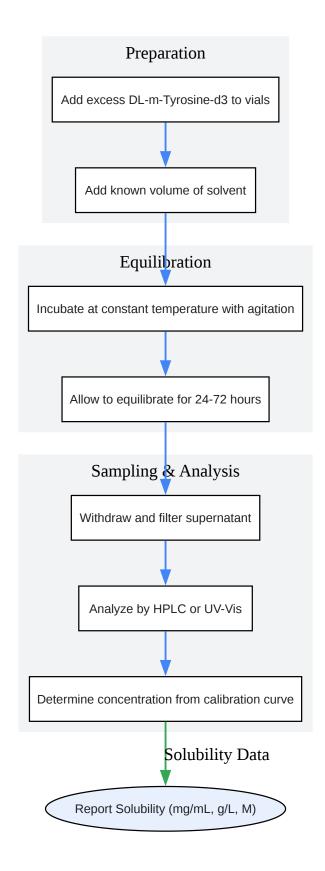
- Preparation of Saturated Solutions:
- Add an excess amount of solid **DL-m-Tyrosine-d3** to a series of vials. The excess solid is
  crucial to ensure that equilibrium with the saturated solution is reached.
- Add a known volume of the desired solvent to each vial.
- · Equilibration:
- Securely cap the vials.
- Place the vials in an orbital shaker or rotator within a constant temperature bath set to the desired temperature (e.g., 25 °C).
- Allow the samples to equilibrate for a sufficient period (typically 24-72 hours) to ensure the solution is fully saturated. The system has reached equilibrium when the concentration of the solute in the solution remains constant over time.
- Sample Collection and Preparation:
- After equilibration, allow the vials to stand undisturbed for a short period to let the excess solid settle.
- Carefully withdraw a known volume of the supernatant using a syringe.
- Immediately filter the supernatant through a 0.22 μm syringe filter into a clean vial to remove any undissolved solid particles.



- Analysis:
- Prepare a series of standard solutions of DL-m-Tyrosine-d3 of known concentrations in the same solvent.
- Analyze the filtered sample and the standard solutions using a suitable analytical method such as HPLC or UV-Vis spectrophotometry.
- Construct a calibration curve from the analysis of the standard solutions.
- Determine the concentration of **DL-m-Tyrosine-d3** in the filtered sample by interpolating its analytical response on the calibration curve.
- 4. Data Reporting:
- Express the solubility in appropriate units, such as mg/mL, g/L, or molarity (mol/L).
- · Report the temperature at which the solubility was determined.

# Mandatory Visualizations Experimental Workflow for Solubility Determination



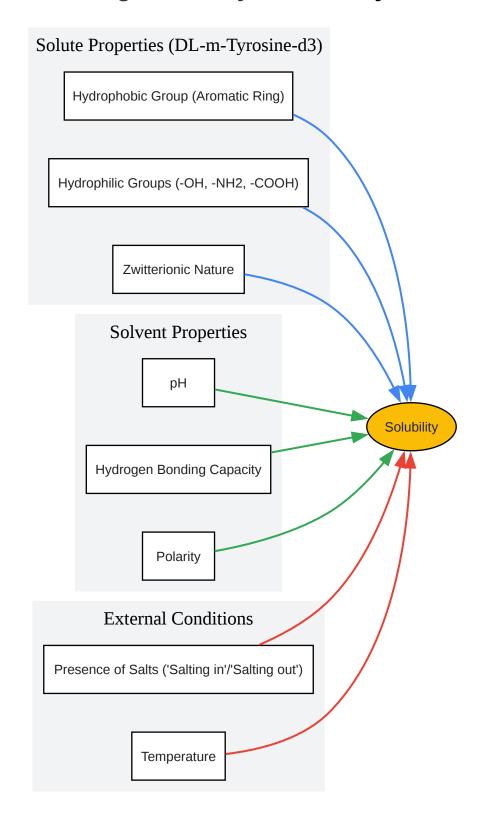


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Caption: Workflow for determining the equilibrium solubility of a compound.



## Factors Influencing Solubility of DL-m-Tyrosine-d3



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Caption: Key factors influencing the solubility of tyrosine and its derivatives.

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